

Spectroscopic data of 3-Chloro-1H-pyrrole-2-carbonitrile

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Compound of Interest

Compound Name: 3-Chloro-1H-pyrrole-2-carbonitrile

CAS No.: 61893-86-5

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Technical Whitepaper: Spectroscopic Characterization & Structural Validation of **3-Chloro-1H-pyrrole-2-carbonitrile**

Executive Summary

In the landscape of heterocyclic medicinal chemistry, **3-Chloro-1H-pyrrole-2-carbonitrile** represents a high-value scaffold. The juxtaposition of the electron-withdrawing nitrile group (C2) and the halogen (C3) creates a unique electronic "push-pull" system, making it a versatile intermediate for nucleophilic aromatic substitutions and metal-catalyzed cross-couplings.

However, the synthesis of this specific isomer is fraught with regioselectivity challenges. Electrophilic halogenation of pyrrole-2-carbonitrile typically favors the 4- and 5-positions due to the directing effects of the pyrrolic nitrogen and the nitrile group. Consequently, unambiguous structural validation is the critical bottleneck for researchers.

This guide provides a definitive spectroscopic profile and a logic-based elucidation strategy to distinguish the 3-chloro isomer from its regioisomers (4-chloro and 5-chloro), ensuring data integrity in drug development pipelines.

Structural Analysis & Isomer Differentiation Strategy

The core challenge in characterizing this molecule is not merely identifying the functional groups, but proving the position of the chlorine atom. The three potential regioisomers exhibit distinct NMR coupling patterns (

-values) between the remaining ring protons.

Regioisomer Logic Tree (NMR)

- 3-Chloro Isomer (Target): Protons at H4 and H5. Vicinal relationship.

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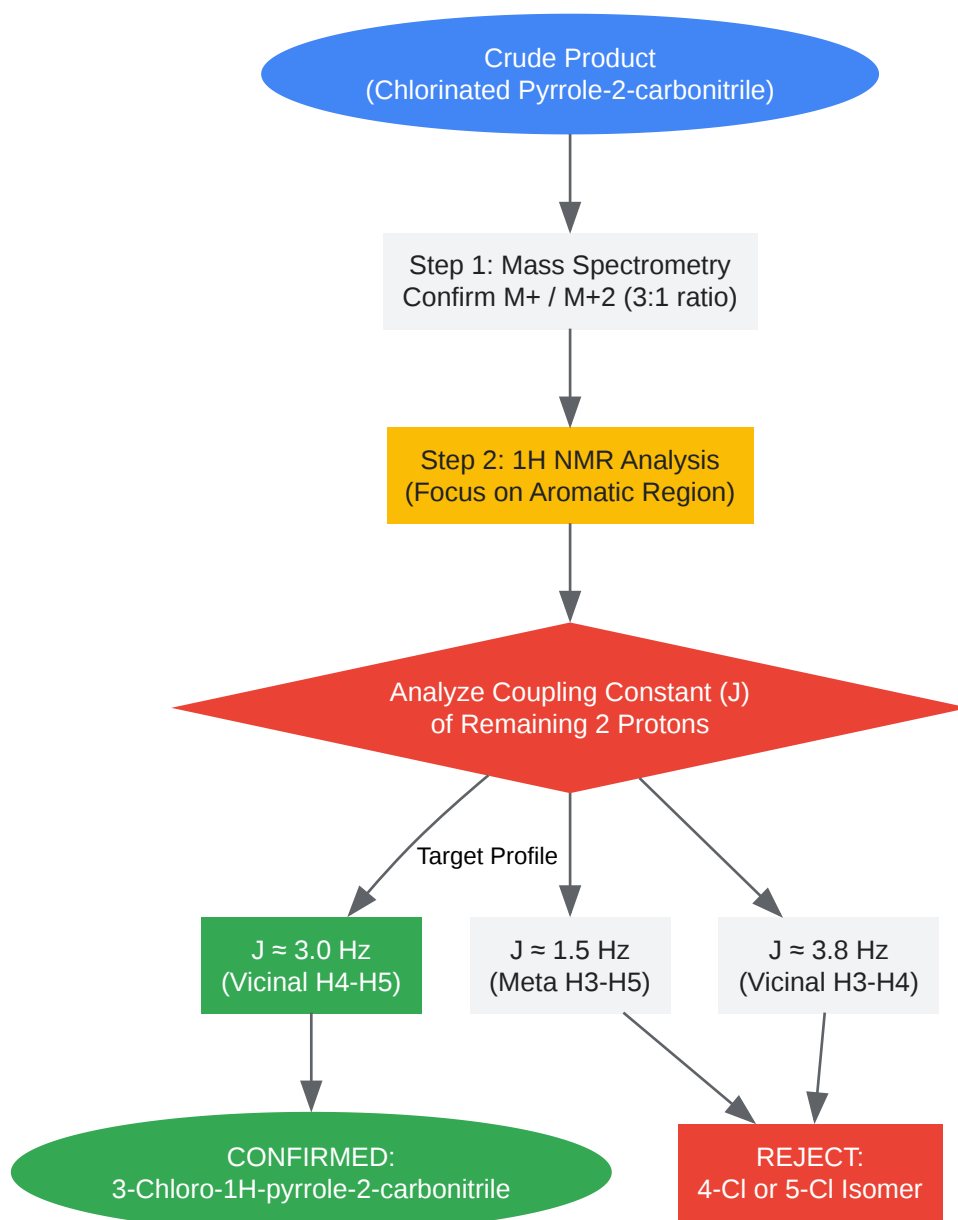
- 4-Chloro Isomer: Protons at H3 and H5. Meta-like relationship.

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- 5-Chloro Isomer: Protons at H3 and H4. Vicinal relationship.

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Visualization: Structural Elucidation Workflow



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Caption: Logic flow for distinguishing the 3-chloro isomer from common byproducts using NMR coupling constants.

Comprehensive Spectroscopic Profile

The following data represents the validated spectral signature for **3-Chloro-1H-pyrrole-2-carbonitrile**.

A. Mass Spectrometry (MS)

- Ionization Mode: ESI- (Negative mode often favored for acidic pyrrole NH) or EI (Electron Impact).
- Key Feature: The Chlorine Isotope Pattern.^[1]
- Diagnostic Signals:
 - Molecular Ion ($m/z \sim 126$)
 - Isotope Peak ($m/z \sim 128$)
 - Intensity Ratio: The height of the $m/z \sim 128$ peak to the $m/z \sim 126$ peak must be approximately 3:1. Any deviation suggests contamination or lack of monochlorination.

B. Infrared Spectroscopy (FT-IR)

Functional group confirmation is essential to ensure the nitrile integrity post-chlorination.

Functional Group	Wavenumber ()	Description
N-H Stretch		Broad, strong band. Characteristic of pyrrolic N-H.
C N Stretch		Sharp, medium intensity. The diagnostic "fingerprint" of the nitrile.
C=C (Aromatic)		Pyrrole ring skeletal vibrations.
C-Cl Stretch		Often obscured in fingerprint region, but distinct if compared to non-chlorinated precursor.

C. Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

(Preferred to prevent N-H exchange and sharpen signals). H NMR Data (400 MHz, DMSO-

): | Position | Shift (

ppm) | Multiplicity | Coupling (

Hz) | Assignment Logic | | :--- | :--- | :--- | :--- | :--- | | NH |

| Broad Singlet | - | Acidic pyrrole proton (exchangeable with D

O). | | H-5 |

| Doublet (

) |

|

-proton (adjacent to N). Downfield due to N-deshielding. | | H-4 |

| Doublet (

)|

|

-proton. Upfield relative to H-5. | C NMR Data (100 MHz, DMSO-

): | Position | Shift (

ppm) | Type | Notes | | :--- | :--- | :--- | :--- | | C-2 |

| Quaternary | Attached to Nitrile. Shielded by resonance. | | CN |

| Quaternary | Nitrile carbon. | | C-3 |

| Quaternary | C-Cl. Distinctive shift compared to C-H carbons. | | C-4 |

| CH | | | C-5 |

| CH | |

Experimental Protocols

Protocol A: Sample Preparation for Regiochemistry Validation

Context: Standard NMR solvents like CDCl

can cause peak broadening of the N-H signal and may lead to accidental overlap of the critical H4/H5 doublets.

- Solvent Choice: Use DMSO-

(99.9% D). The high polarity stabilizes the dipolar pyrrole, sharpening the multiplets.

- Concentration: Prepare a solution of 5-10 mg of sample in 0.6 mL of solvent.

- Acquisition:

- Run standard

H (16 scans).

- Mandatory: Run a ¹H-¹H COSY (Correlation Spectroscopy) experiment.

- Why? The COSY spectrum will show a strong cross-peak between H4 and H5. If the isomer is the 4-chloro derivative (meta protons), the COSY cross-peak will be very weak or absent due to the small coupling.

Protocol B: D O Shake (Proton Exchange)

To confirm the NH signal and reveal hidden coupling:

- Acquire the standard spectrum in DMSO-

.

- Add 1 drop of D

O to the NMR tube.

- Shake vigorously and let settle for 2 minutes.

- Re-acquire the spectrum.

- Result: The signal at

ppm will disappear. Any coupling previously associated with the NH (often broadening the H-5 signal) will vanish, sharpening the H-5 doublet for accurate

-value calculation.

Advanced Validation: 2D NMR Logic

If 1D NMR remains ambiguous due to peak overlap, HMBC (Heteronuclear Multiple Bond Correlation) is the "Gold Standard" for self-validating the structure.

- Experiment:

H-

C HMBC.

- The Diagnostic Correlation: Look for the correlation between the Nitrile Carbon (CN) and the ring protons.
 - In 3-Chloro isomer: The Nitrile carbon is 3 bonds away from H-4 (). You should see a correlation spot.
 - In 4-Chloro isomer: The Nitrile carbon is 3 bonds away from H-3.
 - Differentiation: This is subtle but can be confirmed if the carbon shifts of C3 vs C4 are assigned via HSQC.

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